

A Technical Guide to 3'-O-Methylguanosine-5'-Diphosphate: Properties, Protocols, and Applications

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Compound of Interest

Compound Name: 3'-O-Methylguanosine-5'-
Diphosphate

Cat. No.: B13725758

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Audience: Researchers, scientists, and drug development professionals.

Executive Summary

3'-O-Methylguanosine-5'-Diphosphate is a modified purine nucleotide of significant interest in biochemical and pharmaceutical research. As an analog of guanosine diphosphate (GDP), its primary utility stems from the methylation at the 3'-hydroxyl position of the ribose sugar. This structural modification is critical, as the corresponding triphosphate (3'-O-Methylguanosine-5'-Triphosphate, 3'-O-Me-GTP) acts as a potent chain terminator in RNA synthesis by preventing the formation of a phosphodiester bond, thereby halting elongation by RNA polymerase.^{[1][2]} This guide provides a comprehensive overview of the known chemical properties, experimental protocols, and biological applications of **3'-O-Methylguanosine-5'-Diphosphate** to support its use in research and development.

Chemical and Physical Properties

The fundamental properties of **3'-O-Methylguanosine-5'-Diphosphate** are summarized below. These data are essential for handling, storage, and experimental design.

Property	Value	Reference(s)
CAS Number	78771-34-3	[3][4]
Chemical Formula	C ₁₁ H ₁₇ N ₅ O ₁₁ P ₂	[3][4]
Molecular Weight	457.23 g/mol	[3]
Exact Mass	457.0400	[3]
Appearance	Solid powder (Appearance to be confirmed experimentally)	[3]
Purity	Typically >95%	[3]
Storage Conditions	Short term (days to weeks) at 0 - 4°C; Long term (months to years) at -20°C. Store dry and dark.	[3][4]
Shipping Conditions	Shipped under ambient temperature as a non-hazardous chemical.	[3][4]
Solubility	Specific quantitative data not available. Expected to be soluble in water and aqueous buffers.	
SMILES	O--INVALID-LINK--NC2=O)O3">C@@H--INVALID-LINK--[C@H]3COP(O)(OP(O)(O)=O)=O	[3]
InChI Key	LBHMDBPTFLRYQU-KQYNXXCUSA-N	[3]

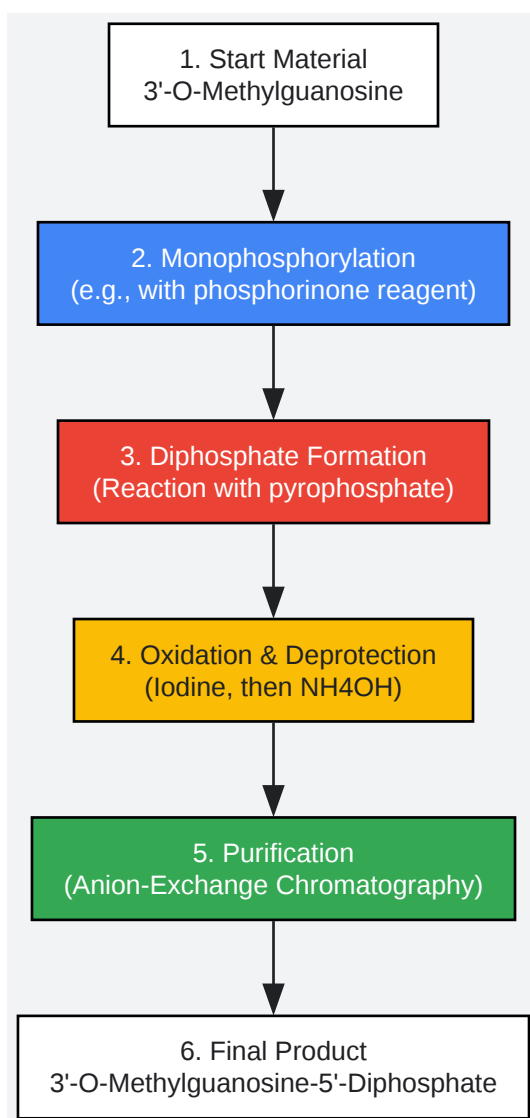
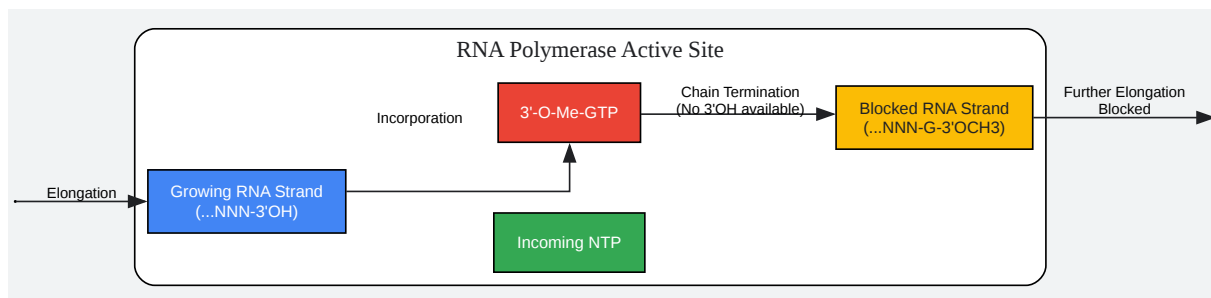
Biological Role and Applications

The primary biological significance of 3'-O-methylated nucleotides is their ability to terminate nucleic acid chain elongation. While the triphosphate form (3'-O-Me-GTP) is the active chain-

terminating agent, the diphosphate derivative serves as a crucial precursor and a potential modulator of nucleotide-binding proteins.

- Precursor for Chain Terminator: **3'-O-Methylguanosine-5'-Diphosphate** can be enzymatically or chemically phosphorylated to its triphosphate form, which is used to study the mechanisms of RNA polymerases.^{[1][2]}
- Enzyme Inhibition Studies: As a structural analog of GDP, it can be used to investigate the binding and catalytic mechanisms of enzymes that recognize GDP, such as G-proteins or kinases, potentially acting as a competitive inhibitor.
- Structural Biology: The compound can be used in co-crystallization studies to understand the structural basis of enzyme-substrate interactions.

The mechanism of action for the corresponding triphosphate as a chain terminator is a cornerstone of its application.



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